

N-Cyclopropylformamide solubility in organic solvents

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Compound of Interest

Compound Name: *N-Cyclopropylformamide*

Cat. No.: B143999

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An In-depth Technical Guide on the Solubility of **N-Cyclopropylformamide** in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **N-Cyclopropylformamide** in common organic solvents. A comprehensive search of scientific literature and chemical databases for quantitative solubility data for **N-Cyclopropylformamide** revealed a lack of specific numerical values. Qualitative information suggests it is slightly soluble in chloroform and methanol. In the absence of a comprehensive dataset, this document provides a framework for the systematic determination and presentation of such data. It includes a standardized template for data collection, a detailed experimental protocol for solubility determination using the shake-flask method, and visualizations to illustrate the experimental workflow and theoretical solubility relationships. This guide is intended to be a foundational resource for researchers requiring this data for their work in areas such as reaction chemistry, formulation development, and purification processes.

Introduction

N-Cyclopropylformamide is a chemical compound of interest in various fields of chemical research and development. Understanding its solubility in a range of organic solvents is crucial for its synthesis, purification, and formulation. Solubility data informs the choice of solvents for reactions, crystallizations, and chromatographic separations, and is a key parameter in the

design of liquid formulations. This guide provides a standardized approach to generating and documenting this critical data.

Solubility Data of N-Cyclopropylformamide

As of the date of this document, specific quantitative solubility data for **N-Cyclopropylformamide** in a wide range of organic solvents is not readily available in published literature. To facilitate the collection and comparison of this data, the following table provides a standardized format for its presentation.

Table 1: Solubility of **N-Cyclopropylformamide** in Various Organic Solvents

Organic Solvent	Solvent Class	Temperature (°C)	Solubility (g/100 mL)	Analytical Method
Methanol	Alcohol (Polar Protic)	25	Data not available	HPLC, GC, NMR
Ethanol	Alcohol (Polar Protic)	25	Data not available	HPLC, GC, NMR
Isopropanol	Alcohol (Polar Protic)	25	Data not available	HPLC, GC, NMR
Acetone	Ketone (Polar Aprotic)	25	Data not available	HPLC, GC, NMR
Ethyl Acetate	Ester (Polar Aprotic)	25	Data not available	HPLC, GC, NMR
Diethyl Ether	Ether (Nonpolar)	25	Data not available	HPLC, GC, NMR
Toluene	Hydrocarbon (Nonpolar)	25	Data not available	HPLC, GC, NMR
Hexane	Hydrocarbon (Nonpolar)	25	Data not available	HPLC, GC, NMR
Chloroform	Halogenated (Polar)	25	Slightly Soluble	HPLC, GC, NMR
Dimethyl Sulfoxide (DMSO)	Sulfoxide (Polar Aprotic)	25	Data not available	HPLC, GC, NMR
N,N-Dimethylformamide (DMF)	Amide (Polar Aprotic)	25	Data not available	HPLC, GC, NMR

Experimental Protocol for Solubility Determination

The following protocol details the widely accepted "shake-flask" method for determining the equilibrium solubility of a solid compound in a liquid solvent.

3.1. Materials and Equipment

- **N-Cyclopropylformamide** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., HPLC, GC, UV-Vis spectrophotometer)

3.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **N-Cyclopropylformamide** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 72 hours. Preliminary studies may be required to determine the optimal equilibration time.

- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample from the clear supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean, tared vial to remove any undissolved microcrystals.
- Analysis:
 - Accurately weigh the filtered sample.
 - Dilute the sample with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Quantify the concentration of **N-Cyclopropylformamide** in the diluted sample using a pre-validated analytical method (e.g., HPLC, GC).
- Data Calculation:
 - Calculate the solubility of **N-Cyclopropylformamide** in the solvent at the specified temperature. The solubility is typically expressed in g/100 mL or mg/mL.

Visualizations

4.1. Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **N-Cyclopropylformamide** solubility.

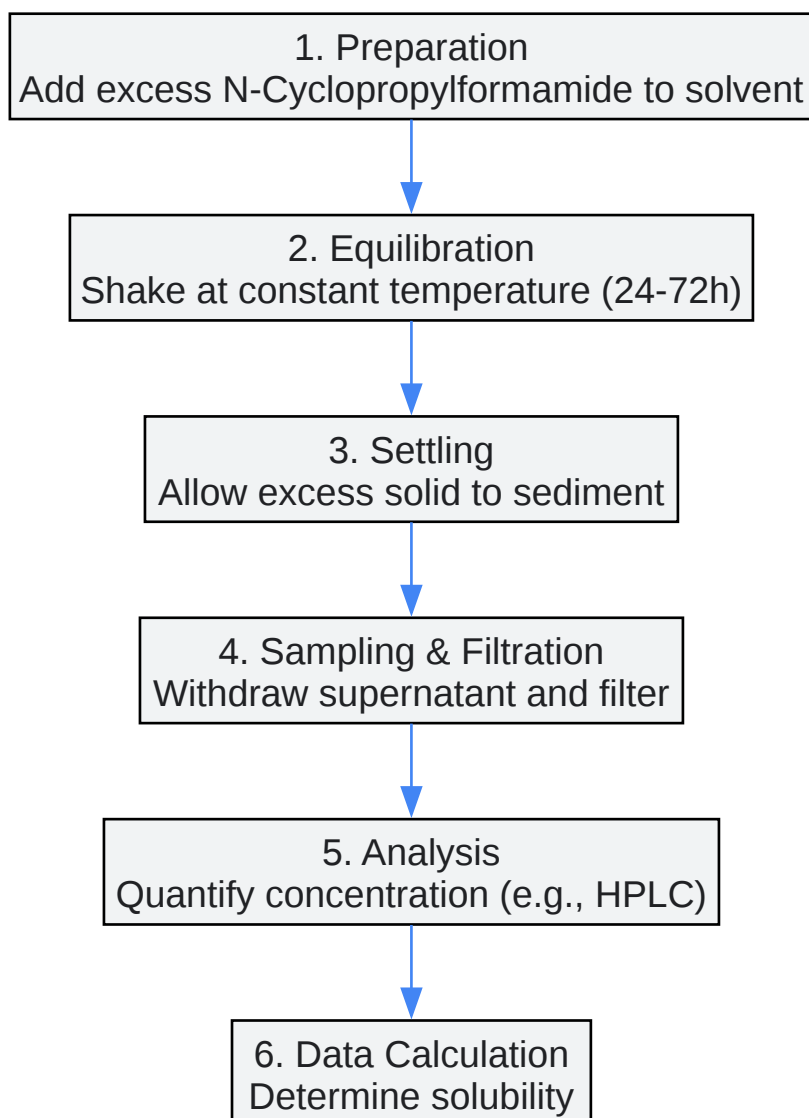


Figure 1: Experimental Workflow for Solubility Determination

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Figure 1: Experimental Workflow for Solubility Determination

4.2. Theoretical Solubility Relationships

The solubility of a solute is governed by the principle of "like dissolves like." **N-Cyclopropylformamide**, with its amide group, is a polar molecule. The following diagram illustrates the expected trend of its solubility in different classes of organic solvents.

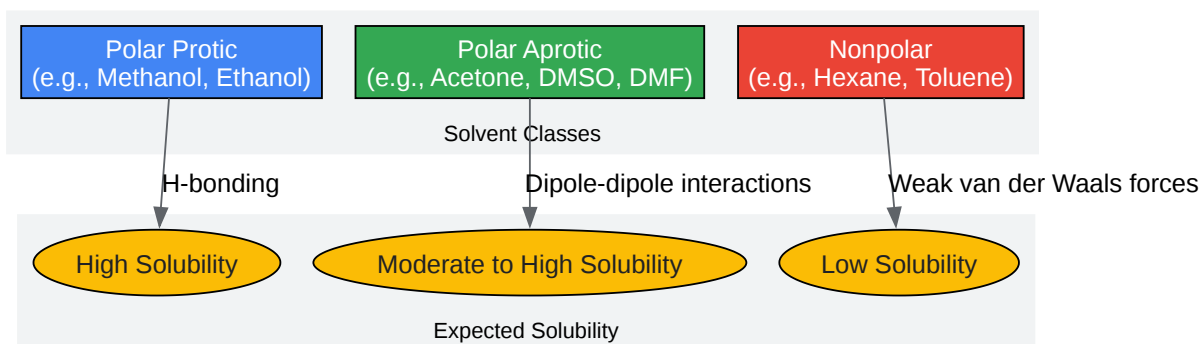


Figure 2: Expected Solubility Trends of N-Cyclopropylformamide

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Figure 2: Expected Solubility Trends of **N-Cyclopropylformamide**

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